

Application Notes and Protocols for Diphenylphosphine Oxide in Buchwald-Hartwig Amination

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Compound of Interest

Compound Name: Diphenylphosphine oxide

Cat. No.: B1239935

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Introduction

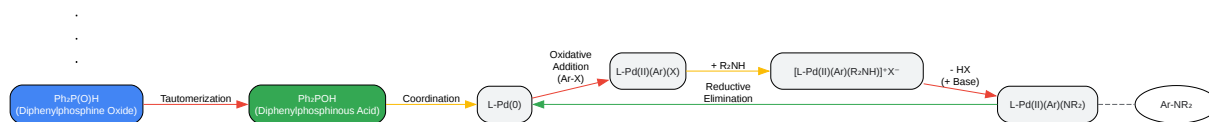
The Buchwald-Hartwig amination is a cornerstone of modern organic synthesis, enabling the formation of carbon-nitrogen (C-N) bonds with remarkable efficiency and scope. The choice of phosphine ligand is critical to the success of this palladium-catalyzed cross-coupling reaction. While many effective phosphine ligands are air-sensitive, the use of air-stable pre-ligands offers significant practical advantages in terms of handling, storage, and reaction setup.

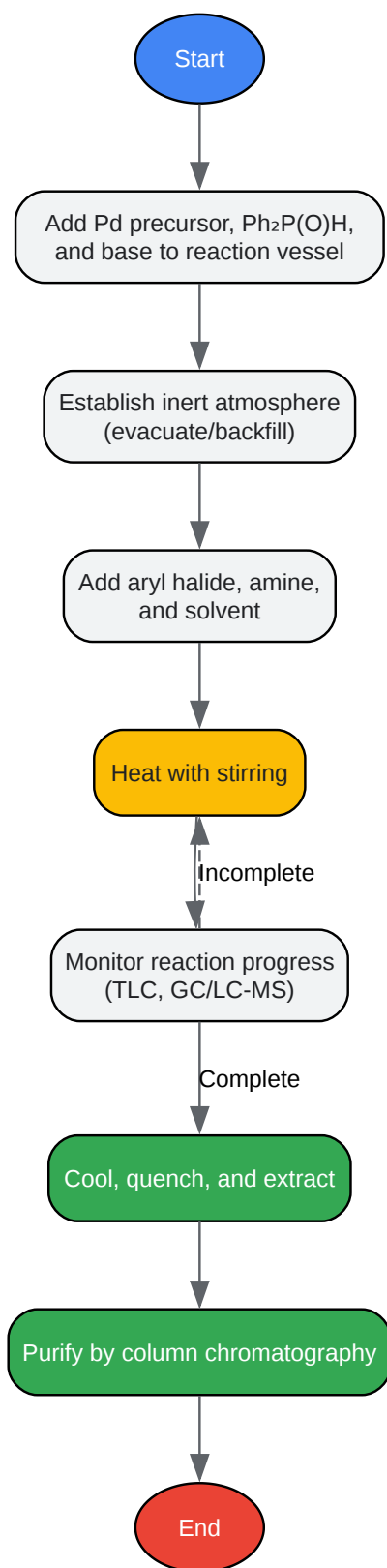
Diphenylphosphine oxide is an air-stable, crystalline solid that can serve as a convenient pre-ligand for the in situ generation of the active diphenylphosphinous acid ligand. This document provides detailed application notes and protocols for the use of **diphenylphosphine oxide** in Buchwald-Hartwig amination reactions.

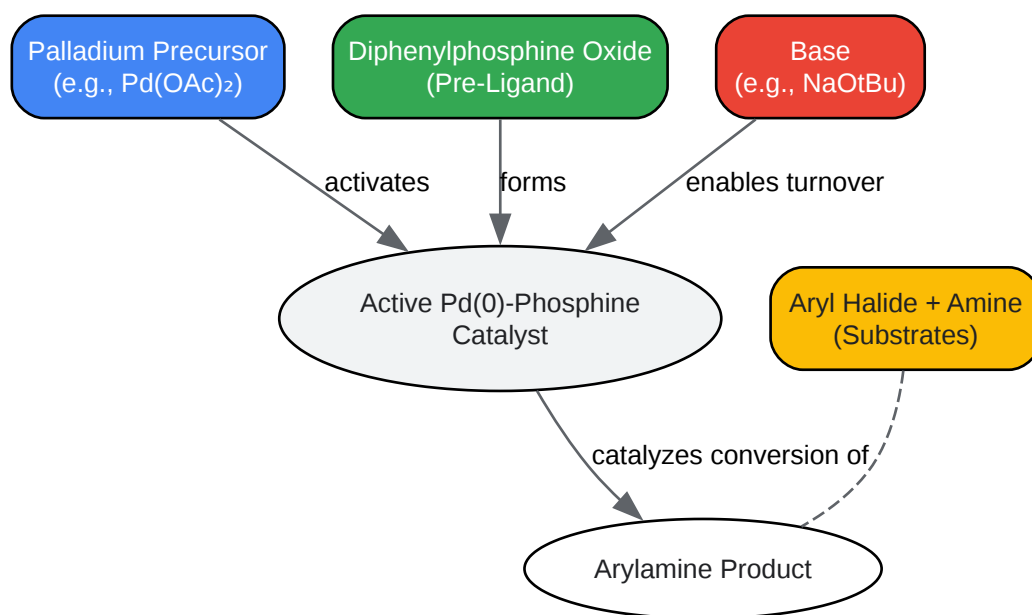
Secondary phosphine oxides (SPOs) like **diphenylphosphine oxide** exist in equilibrium with their trivalent phosphinous acid tautomer.^[1] This tautomer can coordinate to a palladium center, initiating the catalytic cycle for C-N cross-coupling.^{[1][2][3][4][5]} This approach circumvents the need for handling pyrophoric and air-sensitive tertiary phosphine ligands.

Catalytic Cycle and the Role of Diphenylphosphine Oxide

The generally accepted mechanism for the Buchwald-Hartwig amination involves a Pd(0)/Pd(II) catalytic cycle. When using **diphenylphosphine oxide** as a pre-ligand, the initial step involves the tautomerization to diphenylphosphinous acid, which then coordinates to the Pd(0) center.







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